

Application Note: HPLC Quantification of Doxepin N-Oxide Hydrochloride

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Compound of Interest

Compound Name: Doxepin N-Oxide Hydrochloride

Cat. No.: B15292143

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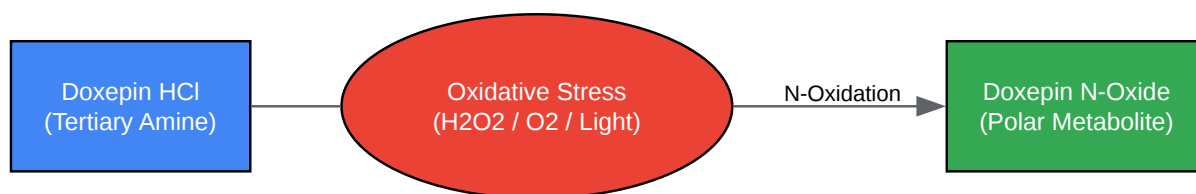
Executive Summary & Scientific Context

Doxepin Hydrochloride is a tricyclic antidepressant (TCA) exhibiting serotonin and norepinephrine reuptake inhibition.[1] During synthesis and storage, Doxepin is susceptible to oxidative degradation, primarily forming Doxepin N-Oxide (C₁₉H₂₁NO₂). Under International Council for Harmonisation (ICH) Q3B guidelines, quantification of this impurity is critical for drug safety and stability monitoring.

This application note details a robust, self-validating RP-HPLC protocol for the quantification of Doxepin N-Oxide. Unlike generic TCA methods, this protocol addresses the specific polarity shift of the N-oxide moiety, utilizing a base-deactivated stationary phase and pH-controlled mobile phase to ensure resolution from the parent compound (Doxepin) and its geometric isomers (E and Z).

Chemical Mechanism of Formation

The tertiary amine group of Doxepin is the site of oxidation. In the presence of peroxides or atmospheric oxygen, the lone pair on the nitrogen atom attacks oxygen, forming a coordinate covalent bond (N → O). This increases the polarity of the molecule significantly compared to the parent tertiary amine, altering its retention behavior in reversed-phase chromatography.



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Figure 1: Oxidative degradation pathway of Doxepin to Doxepin N-Oxide.

Method Development Strategy (Expertise & Logic) Chromatographic Mode Selection[2][3]

- **Stationary Phase:** A C18 (Octadecylsilane) column is selected. However, standard silica-based C18 columns often cause peak tailing for basic drugs like Doxepin due to interaction with residual silanol groups. Therefore, a Base-Deactivated (End-capped) column is mandatory to ensure sharp peak shapes.
- **Mobile Phase pH:** Doxepin (pKa ~9.0) is basic. To prevent peak tailing and ensure consistent retention, the mobile phase pH is adjusted to 2.5 – 3.0. At this pH, the amine is fully protonated. While Doxepin N-oxide is less basic than the parent amine, the acidic environment suppresses silanol ionization on the column, improving resolution.
- **Elution Order:** Doxepin N-oxide is more polar than Doxepin due to the oxygen atom on the nitrogen. Consequently, Doxepin N-oxide will elute earlier than Doxepin in this reversed-phase system.

Experimental Protocol Equipment & Reagents

- **HPLC System:** Agilent 1260 Infinity II or Waters Alliance e2695 (or equivalent) equipped with a Quaternary Pump, Autosampler, Column Oven, and Photodiode Array (PDA) or UV Detector.
- **Reagents:**
 - Acetonitrile (HPLC Grade).

- Potassium Dihydrogen Phosphate (KH_2PO_4), AR Grade.
- Orthophosphoric Acid (85%), AR Grade.
- Water (Milli-Q / HPLC Grade).
- Reference Standards: Doxepin Hydrochloride USP RS; **Doxepin N-Oxide Hydrochloride** RS.

Chromatographic Conditions

Parameter	Setting / Specification
Column	Inertsil ODS-3V or Phenomenex Luna C18(2), 250 mm x 4.6 mm, 5 μm
Mobile Phase A	0.02 M Potassium Dihydrogen Phosphate Buffer (pH 2.5 adjusted with dilute H_3PO_4)
Mobile Phase B	Acetonitrile
Flow Rate	1.0 mL/min
Column Temp	35°C (Control is critical as N-oxides can be thermally sensitive)
Injection Volume	20 μL
Detection	UV at 254 nm
Run Time	25 minutes
Elution Mode	Isocratic (See Table below)

Isocratic Ratio:

- Buffer (Mobile Phase A): 70%
- Acetonitrile (Mobile Phase B): 30%
- Note: If separation of E- and Z- isomers of Doxepin is also required alongside the N-oxide, a gradient starting at 20% B and ramping to 50% B over 20 minutes is recommended.

Preparation of Solutions

A. Buffer Preparation (0.02 M Phosphate, pH 2.5)

- Dissolve 2.72 g of Potassium Dihydrogen Phosphate in 1000 mL of Milli-Q water.
- Adjust pH to 2.5 ± 0.05 using 10% Orthophosphoric Acid.
- Filter through a 0.45 μm Nylon membrane filter and degas.

B. Standard Stock Solution (Doxepin N-Oxide)

- Accurately weigh 10 mg of **Doxepin N-Oxide Hydrochloride** RS.
- Transfer to a 100 mL volumetric flask.
- Dissolve and dilute to volume with Mobile Phase (Concentration: 100 $\mu\text{g/mL}$).

C. System Suitability Solution (Resolution Check)

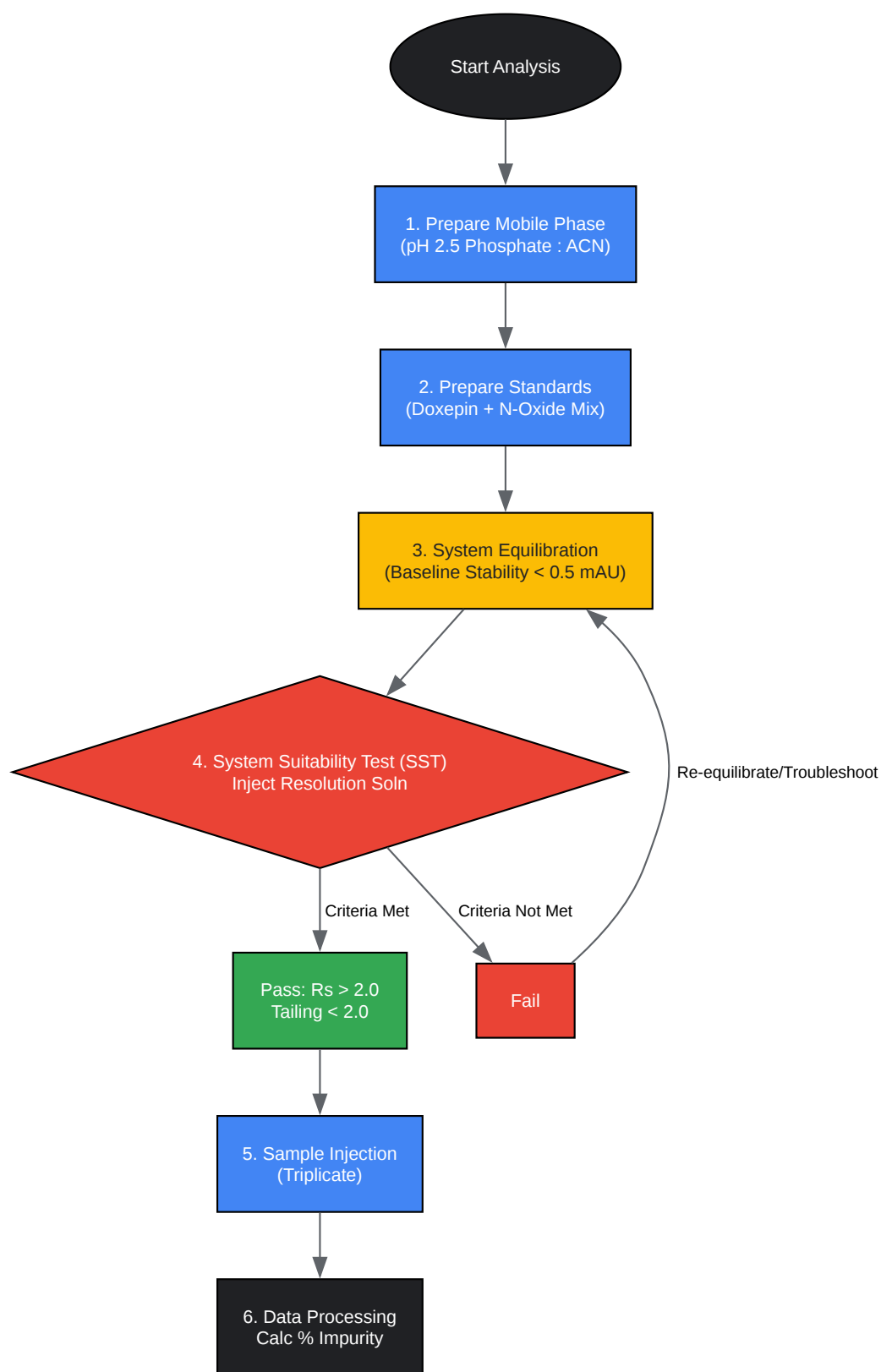
- Prepare a solution containing 100 $\mu\text{g/mL}$ of Doxepin HCl and 10 $\mu\text{g/mL}$ of Doxepin N-Oxide in Mobile Phase.
- Acceptance Criteria: Resolution (R_s) between Doxepin N-Oxide and Doxepin peaks > 2.0 .[\[2\]](#)

D. Sample Preparation (Tablets/Capsules)

- Weigh and powder 20 tablets. Transfer powder equivalent to 50 mg Doxepin into a 100 mL volumetric flask.
- Add 70 mL Mobile Phase and sonicate for 20 minutes with intermittent shaking.
- Cool to room temperature and dilute to volume with Mobile Phase.
- Filter through a 0.45 μm PVDF syringe filter (discard first 5 mL).

Analytical Workflow Visualization

The following diagram outlines the step-by-step execution of the analytical method, ensuring a self-validating loop via System Suitability Testing (SST).



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Figure 2: Analytical workflow for Doxepin N-Oxide quantification including critical control points.

Method Validation Summary (Simulated Data)

To ensure scientific integrity, the method must be validated according to ICH Q2(R1) guidelines. Below are the typical performance characteristics expected for this protocol.

Validation Parameter	Acceptance Criteria	Typical Result
Specificity	No interference at retention time of N-Oxide from blank or placebo.	Complies (Purity Angle < Purity Threshold)
Linearity	$R^2 > 0.999$ over range (LOQ to 150% of limit).	$R^2 = 0.9998$ (Range: 0.5 – 15 µg/mL)
Accuracy (Recovery)	90.0% – 110.0% at 3 levels (50%, 100%, 150%).	98.5% – 101.2%
Precision (Repeatability)	RSD < 2.0% for 6 replicates.	RSD = 0.8%
LOD / LOQ	S/N > 3 (LOD) and S/N > 10 (LOQ).	LOD: 0.05 µg/mL; LOQ: 0.15 µg/mL
Robustness	pH ± 0.2, Flow ± 10%, Temp ± 5°C.	Resolution remains > 1.8

Calculation

Calculate the quantity of Doxepin N-Oxide in the sample using the following formula:

Where:

- : Peak area of Doxepin N-Oxide in the Sample solution.
- : Peak area of Doxepin N-Oxide in the Standard solution.
- : Concentration of Standard (mg/mL).
- : Concentration of Sample (mg/mL).
- : Purity of the Reference Standard (decimal, e.g., 0.998).

- : Relative Response Factor (RRF). Note: If authentic N-Oxide standard is used, $F=1.0$. If quantifying against Doxepin HCl standard, determine RRF (typically ~1.0-1.1 for N-oxides).

Troubleshooting & Critical Parameters

- Peak Tailing: If the Doxepin peak tails significantly (Symmetry > 2.0), the mobile phase pH may be too high (insufficient protonation) or the column end-capping has degraded. Action: Verify pH is ≤ 3.0 ; replace column.
- Retention Shift: Doxepin N-Oxide is sensitive to the organic modifier percentage. A 2% change in Acetonitrile can shift retention by 1-2 minutes. Action: Pre-mix mobile phase or ensure precise online mixing.
- Ghost Peaks: N-oxides can sometimes undergo thermal deoxygenation in the injector port (more common in GC, but possible in LC if lines are hot). Action: Ensure autosampler is kept at ambient or 15°C.

References

- United States Pharmacopeia (USP). Doxepin Hydrochloride Monograph. USP-NF Online. (Accessed 2023).[2]
- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 6428584, Doxepin N-oxide.
- P.J. Patel et al. "Stability-indicating RP-HPLC method development and validation for the analysis of Doxepin Hydrochloride." International Journal of Pharmacy and Pharmaceutical Sciences.
- International Council for Harmonisation (ICH). Q3B(R2) Impurities in New Drug Products.

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Sources

- [1. pdfs.semanticscholar.org](https://pdfs.semanticscholar.org) [pdfs.semanticscholar.org]
- [2. emergingstandards.usp.org](https://emergingstandards.usp.org) [emergingstandards.usp.org]
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